

Isotopic Purity of 2'-Deoxyadenosine-13C10: A Technical Guide

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Compound of Interest

Compound Name: 2'-Deoxyadenosine-13C10

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the isotopic purity of **2'-Deoxyadenosine-13C10**, a crucial stable isotope-labeled nucleoside for advanced research applications. This document details the specifications of commercially available **2'-Deoxyadenosine-13C10**, outlines the methodologies for determining its isotopic enrichment, and presents a logical workflow for its analysis.

Quantitative Data Summary

The isotopic and chemical purity of commercially available **2'-Deoxyadenosine-13C10** and its derivatives are consistently high, ensuring reliability and accuracy in experimental setups. The following tables summarize the key quantitative data for various forms of this labeled compound.

Table 1: Isotopic and Chemical Purity of **2'-Deoxyadenosine-13C10** and its Derivatives

Compound	Isotopic Purity (^{13}C atom %)	Chemical Purity (%)	Supplier Examples
2'-Deoxyadenosine- $^{13}\text{C}_{10}$ monohydrate	≥ 98	≥ 95	Cambridge Isotope Laboratories, Inc.[1]
2'-Deoxyadenosine- $^{13}\text{C}_{10}, ^{15}\text{N}_5$ 5'-monophosphate disodium salt	≥ 98	≥ 95	Sigma-Aldrich[2]
2'-Deoxyadenosine- $^{13}\text{C}_{10}, ^{15}\text{N}_5$ 5'-triphosphate disodium salt solution	≥ 98	≥ 95	Sigma-Aldrich

Experimental Protocols for Isotopic Purity Determination

The determination of isotopic purity for ^{13}C -labeled compounds like 2'-Deoxyadenosine- $^{13}\text{C}_{10}$ relies primarily on two analytical techniques: Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). These methods allow for the precise quantification of the degree of ^{13}C enrichment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful non-destructive technique for determining the isotopic enrichment of carbon-13. By analyzing the ^{13}C NMR spectrum, the relative abundance of ^{13}C at each carbon position can be determined.

Protocol for ^{13}C NMR Analysis:

- Sample Preparation:
 - Dissolve a precisely weighed amount of 2'-Deoxyadenosine- $^{13}\text{C}_{10}$ in a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O). The concentration should be optimized for the specific NMR instrument, typically in the range of 5-20 mg/mL.

- Transfer the solution to a 5 mm NMR tube.
- Instrument Setup:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
 - Tune and match the probe for the ^{13}C frequency.
 - Set the sample temperature, typically to 25°C.
- Data Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum. This simplifies the spectrum by removing ^1H - ^{13}C couplings, resulting in a single peak for each unique carbon atom.
 - Key acquisition parameters to optimize include:
 - Pulse sequence: A standard single-pulse experiment (e.g., zgpg30) is typically used.
 - Relaxation delay (d1): A sufficiently long delay (e.g., 5-10 seconds) is crucial to ensure full relaxation of all carbon nuclei for accurate quantification.
 - Number of scans (ns): A sufficient number of scans should be acquired to achieve a good signal-to-noise ratio.
 - Acquire a corresponding ^1H NMR spectrum to confirm the chemical identity and purity of the compound.
- Data Processing and Analysis:
 - Apply Fourier transformation to the acquired free induction decay (FID).
 - Phase and baseline correct the resulting spectrum.
 - Integrate the peaks corresponding to the ten carbon atoms of the 2'-deoxyadenosine molecule.

- The isotopic purity is calculated by comparing the integral of the ^{13}C signals to the integral of a known internal standard or by assuming that the sum of all carbon signals represents 100% of the labeled species. The presence of any small peaks corresponding to the unlabeled compound would indicate incomplete labeling.

Mass Spectrometry (MS)

High-resolution mass spectrometry is another highly sensitive method for determining isotopic purity. It allows for the separation and quantification of molecules based on their mass-to-charge ratio (m/z), easily distinguishing between the ^{13}C -labeled and unlabeled isotopologues.

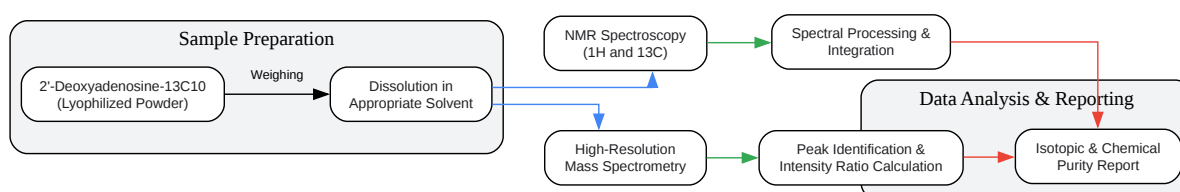
Protocol for High-Resolution Mass Spectrometry Analysis:

- Sample Preparation:
 - Prepare a dilute solution of 2'-Deoxyadenosine- $^{13}\text{C}_{10}$ in a solvent compatible with the ionization source (e.g., methanol or acetonitrile/water). A typical concentration is in the low $\mu\text{g/mL}$ to ng/mL range.
- Instrument Setup:
 - Utilize a high-resolution mass spectrometer, such as a Time-of-Flight (TOF), Orbitrap, or Fourier Transform Ion Cyclotron Resonance (FT-ICR) instrument.
 - Choose a soft ionization technique to minimize fragmentation, such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI). ESI is commonly used for nucleosides.
 - Calibrate the mass spectrometer using a known standard to ensure high mass accuracy.
- Data Acquisition:
 - Acquire the mass spectrum in full scan mode to observe the molecular ion peaks.
 - The expected molecular ion for fully labeled 2'-Deoxyadenosine- $^{13}\text{C}_{10}$ ($[\text{M}+\text{H}]^+$) will have an m/z that is 10 Da higher than the unlabeled compound.
- Data Analysis:

- Identify the peak corresponding to the fully labeled 2'-Deoxyadenosine- $^{13}\text{C}_{10}$ and any peaks corresponding to the unlabeled (M+0) or partially labeled (M+1 to M+9) species.
- The isotopic purity is calculated by determining the ratio of the peak intensity of the fully labeled species to the sum of the intensities of all isotopologue peaks.
- Corrections for the natural abundance of ^{13}C in the unlabeled compound may be necessary for very precise measurements.

Visualization of Analytical Workflow

The following diagram illustrates the general workflow for the analysis of 2'-Deoxyadenosine- $^{13}\text{C}_{10}$ to determine its isotopic and chemical purity.



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Caption: Workflow for Purity Analysis.

This technical guide provides a foundational understanding of the isotopic purity of **2'-Deoxyadenosine- $^{13}\text{C}_{10}$** . For specific applications, researchers are encouraged to consult the certificates of analysis provided by their suppliers and to optimize the analytical methods for their particular instrumentation and experimental needs.

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References

- 1. 2'-Deoxyadenosine-13C10,15N5 5'-monophosphate disodium salt (98%; 100% μNa) - Cambridge Isotope Laboratories, CNLM-3896-CA-5 [isotope.com]
- 2. 2'-Deoxyadenosine-13C10,15N5 5'-monophosphate disodium salt ≥ 98 atom %, $\geq 95\%$ (CP) | Sigma-Aldrich [sigmaaldrich.com]
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